

# Application Notes and Protocols for (Rac)-PAT-494

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Rac)-PAT-494

Cat. No.: B15570977

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(Rac)-PAT-494** is a potent, type II inhibitor of autotaxin (ATX), a key enzyme responsible for the production of lysophosphatidic acid (LPA) in the blood. By inhibiting ATX, **(Rac)-PAT-494** effectively reduces the levels of LPA, a signaling lipid implicated in a variety of physiological and pathological processes. The ATX-LPA signaling axis plays a significant role in cancer progression, fibrosis, and inflammation, making **(Rac)-PAT-494** a valuable tool for research in these areas. These application notes provide detailed protocols for the preparation of **(Rac)-PAT-494** stock solutions for use in in vitro and in vivo studies.

## Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **(Rac)-PAT-494** is essential for its proper handling and use in experimental settings.

Property	Value
Chemical Formula	C <sub>20</sub> H <sub>16</sub> FN <sub>3</sub> O <sub>2</sub>
Molecular Weight	349.37 g/mol
CAS Number	1781233-72-4 (racemate)
Appearance	Crystalline solid
Purity	≥98%

## Experimental Protocols

### Safety Precautions

Before handling **(Rac)-PAT-494**, it is crucial to review the available safety information. As with any chemical compound, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

General Handling Precautions:

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- In case of accidental exposure, rinse the affected area with copious amounts of water and seek medical advice.

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-PAT-494** in dimethyl sulfoxide (DMSO).

Materials:

- **(Rac)-PAT-494** solid

- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

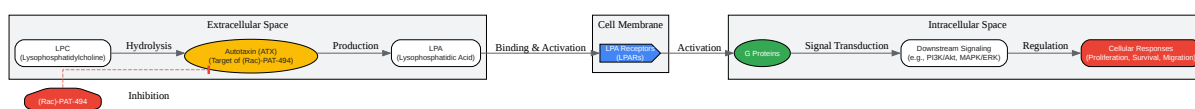
Procedure:

- Weighing the Compound: Accurately weigh out a specific amount of **(Rac)-PAT-494** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.49 mg of **(Rac)-PAT-494**.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
    - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.00001 \text{ mol} \times 349.37 \text{ g/mol} = 0.00349 \text{ g} = 3.49 \text{ mg}$
- Dissolving the Compound: Add the weighed **(Rac)-PAT-494** to a sterile microcentrifuge tube or amber glass vial. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. In this example, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube or vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).<sup>[1]</sup> Protect from light.

## Visualization of Key Processes

### Autotaxin-LPA Signaling Pathway

The following diagram illustrates the central role of Autotaxin (ATX) in the production of Lysophosphatidic Acid (LPA) and the subsequent activation of downstream signaling pathways. **(Rac)-PAT-494** acts by inhibiting ATX, thereby blocking this cascade.

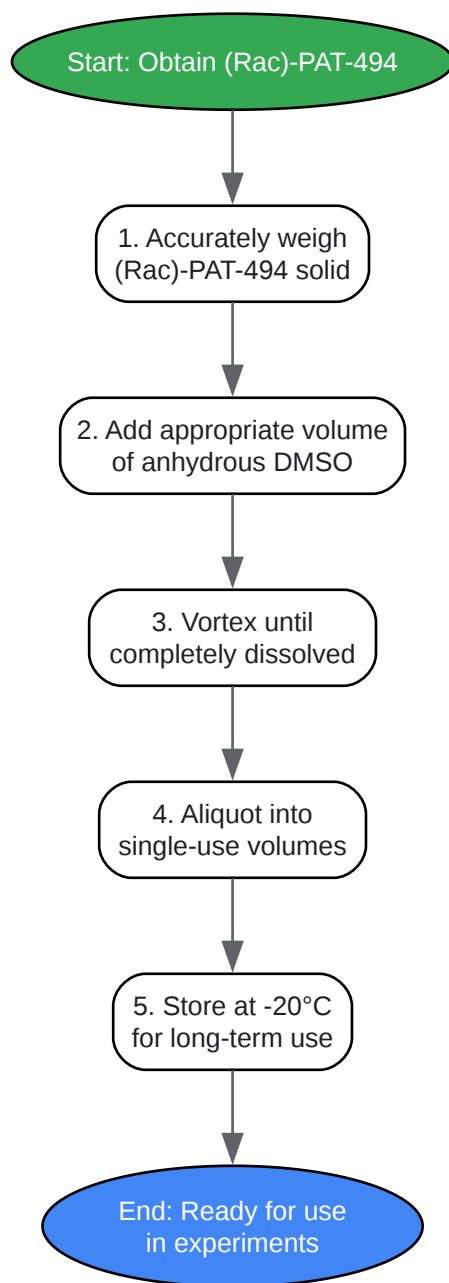


[Click to download full resolution via product page](#)

Caption: The Autotaxin-LPA signaling pathway and the inhibitory action of **(Rac)-PAT-494**.

## Experimental Workflow: Preparing (Rac)-PAT-494 Stock Solution

This diagram outlines the key steps for the accurate and safe preparation of a **(Rac)-PAT-494** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of a **(Rac)-PAT-494** stock solution.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for (Rac)-PAT-494]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570977#preparing-rac-pat-494-stock-solution>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)